

# troubleshooting OP-145 aggregation in solution

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: OP-145

Cat. No.: B1150778

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## Technical Support Center: OP-145

Welcome to the technical support center for **OP-145**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling and use of the synthetic antimicrobial peptide **OP-145**, with a specific focus on troubleshooting aggregation issues in solution.

## Frequently Asked Questions (FAQs)

Q1: What is **OP-145**?

A1: **OP-145** is a synthetic antimicrobial peptide derived from the human cathelicidin LL-37.<sup>[1][2]</sup> It is a 24-amino acid peptide that has been modified to enhance its stability and antimicrobial properties.<sup>[1]</sup> **OP-145** has demonstrated significant activity against various bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA).<sup>[2][3]</sup> Its mechanism of action involves interaction with and disruption of bacterial cell membranes.<sup>[4]</sup>

Q2: What are the common causes of **OP-145** aggregation?

A2: Like many peptides, **OP-145** aggregation can be influenced by several factors including:

- **Peptide Concentration:** Higher concentrations of the peptide in solution can increase the likelihood of intermolecular interactions and aggregation.
- **pH and Isoelectric Point (pI):** Peptides are least soluble and most prone to aggregation at a pH close to their isoelectric point, where the net charge is zero.

- **Ionic Strength:** The salt concentration of the solution can impact peptide solubility and aggregation.
- **Temperature:** Elevated temperatures can sometimes promote aggregation.
- **Improper Solubilization:** Incorrect initial handling and dissolution of the lyophilized peptide can lead to the formation of aggregates that are difficult to remove.

Q3: How should I properly store **OP-145**?

A3: Lyophilized **OP-145** should be stored in a freezer at or below  $-20^{\circ}\text{C}$ .<sup>[5]</sup> Once reconstituted, it is recommended to aliquot the peptide solution and store it at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$  to avoid repeated freeze-thaw cycles, which can contribute to aggregation.

Q4: What is the net charge of **OP-145** and how does it affect solubility?

A4: **OP-145** has a net positive charge of +6 at physiological pH.<sup>[6][7]</sup> This cationic nature generally contributes to its solubility in aqueous solutions. Peptides with a net positive charge are considered basic and are typically more soluble in slightly acidic buffers.<sup>[8]</sup>

## Troubleshooting Guide for OP-145 Aggregation

This guide provides a systematic approach to identifying and resolving aggregation issues with **OP-145** in your experiments.

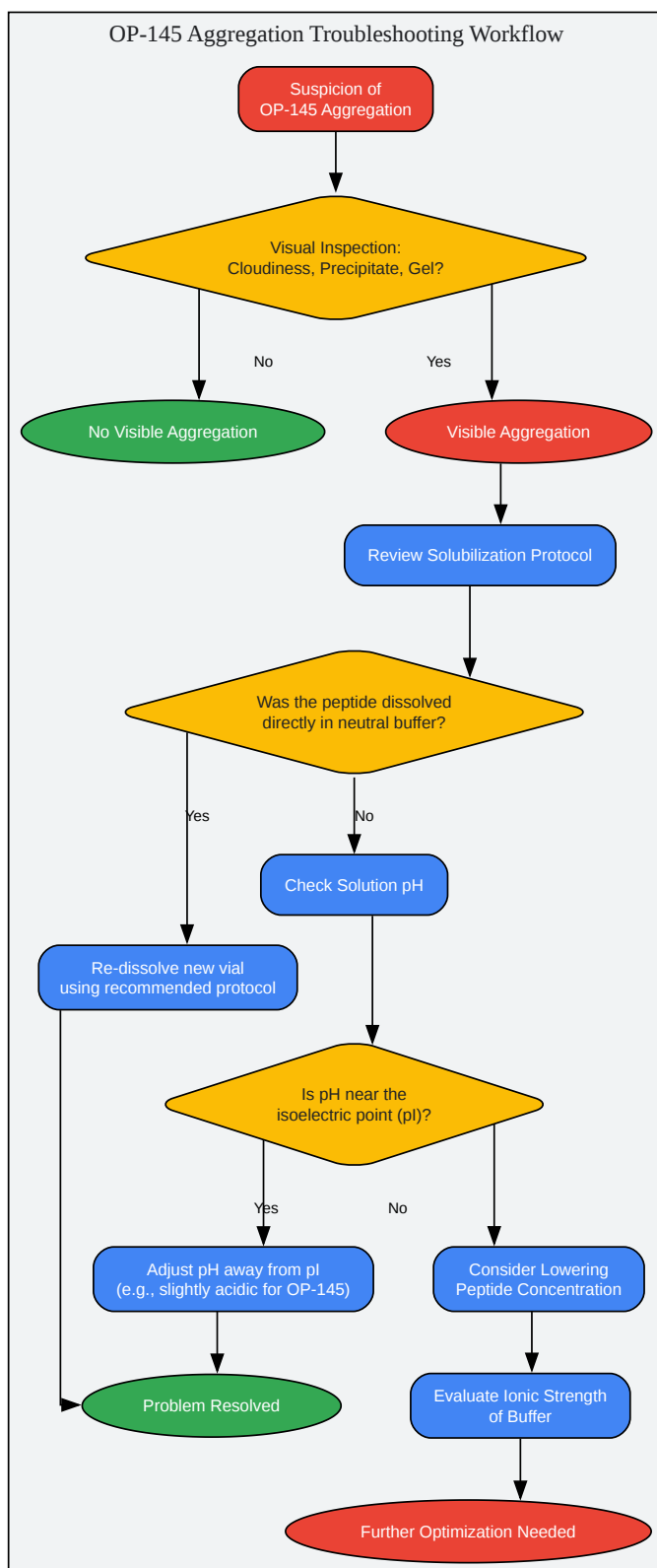
### Visual Identification of Aggregation

The first step in troubleshooting is to identify if aggregation has occurred. Look for the following signs in your **OP-145** solution:

- **Visible precipitates or particles:** The solution may appear cloudy or contain visible solid matter.
- **Gel-like consistency:** The solution may become viscous or form a gel over time.
- **Inconsistent experimental results:** Aggregation can lead to a decrease in the effective concentration of the active peptide, resulting in variability in your assays.

## Troubleshooting Workflow

If you suspect **OP-145** aggregation, follow the workflow below to diagnose and address the issue.



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- To cite this document: BenchChem. [troubleshooting OP-145 aggregation in solution]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1150778#troubleshooting-op-145-aggregation-in-solution>]

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